

"Potassium perfluoroheptanoate" safety data sheet and handling precautions

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Compound of Interest

Compound Name: Potassium perfluoroheptanoate

Cat. No.: B3040504

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Potassium Perfluoroheptanoate: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide for trained professionals in research and development. The information provided is synthesized from publicly available Safety Data Sheets (SDS) and scientific literature. While efforts have been made to ensure accuracy, this guide should not replace a formal risk assessment or supersede any institutional or regulatory safety protocols. Data for the parent compound, perfluoroheptanoic acid (PFHpA), and other related per- and polyfluoroalkyl substances (PFAS) may be used as surrogates where specific data for **potassium perfluoroheptanoate** is unavailable; this will be clearly indicated.

Chemical Identification and Physical Properties

Potassium perfluoroheptanoate is the potassium salt of perfluoroheptanoic acid. It belongs to the broad class of per- and polyfluoroalkyl substances (PFAS), which are characterized by a fully fluorinated carbon chain. This structure imparts unique properties, including chemical stability and surface activity.

Table 1: Physical and Chemical Properties of Perfluoroheptanoic Acid (PFHpA) and Related Compounds

| Property | Value | Source (Notes) |
|-------------------|--|-----------------------|
| Chemical Name | Potassium 2,2,3,3,4,4,5,5,6,6,7,7,7- tridecafluoroheptanoate | PubChem[1] |
| CAS Number | 21049-36-5 | PubChem[1] |
| Molecular Formula | C ₇ F ₁₃ KO ₂ | PubChem[1] |
| Molecular Weight | 402.15 g/mol | PubChem[1] |
| Physical State | Solid | NICNAS[2] (for PFHpA) |
| Melting Point | 31-36°C (88-97°F) | NICNAS[2] (for PFHpA) |
| Boiling Point | 177°C (351°F) | NICNAS[2] (for PFHpA) |
| Vapor Pressure | 17.7 Pa at 25°C | NICNAS[2] (for PFHpA) |
| Water Solubility | Data not available for the potassium salt. Charged species like PFHpA generally have good solubility in water. [3] | |
| pKa | Considered a strong acid (pKa < 1) | NICNAS[2] (for PFHpA) |

Hazard Identification and GHS Classification

Potassium perfluoroheptanoate is classified as a hazardous substance. The following table summarizes its GHS classification based on available data. It is important to note that classifications may vary between suppliers and regulatory bodies.

Table 2: GHS Hazard Classification

| Hazard Class | Category | Hazard Statement | Source |
|--|----------|--|------------|
| Reproductive Toxicity | 1B | H360: May damage fertility or the unborn child | PubChem[4] |
| Specific Target Organ Toxicity (Repeated Exposure) | 1 | H372: Causes damage to organs (liver) through prolonged or repeated exposure | PubChem[4] |

Toxicological Information

Specific toxicological data for **potassium perfluoroheptanoate** is limited. The information presented below is largely based on studies of its parent acid, PFHpA, and other closely related PFAS compounds like perfluorooctanoic acid (PFOA). The primary target organ for PFAS toxicity is the liver.[5]

Acute Toxicity: No specific LD50 or LC50 values for **potassium perfluoroheptanoate** were found. For the related compound, ammonium perfluorooctanoate, the oral LD50 in rats was reported as 680 mg/kg for males and 430 mg/kg for females. The dermal LD50 in rabbits was found to be 4300 mg/kg.

Skin and Eye Irritation: Based on data for related compounds, **potassium perfluoroheptanoate** is expected to be a skin and eye irritant.

Chronic Toxicity and Carcinogenicity: Long-term exposure to certain PFAS has been associated with adverse health effects, including liver toxicity.[5] Some studies have shown that PFOA can induce liver adenomas in rodents.

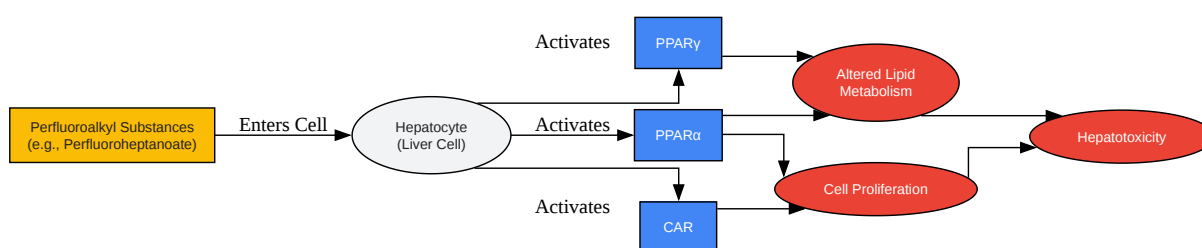
Experimental Protocols Overview

Standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically followed for assessing the toxicity of chemicals.

- **Acute Oral Toxicity (OECD 423):** This method involves the administration of the substance in graduated doses to several groups of experimental animals. Observations of effects and mortality are made over a period of time to determine the LD50.
- **Skin Irritation/Corrosion (OECD 404):** A small amount of the test substance is applied to the shaved skin of an animal (typically a rabbit). The site is observed for erythema (redness) and edema (swelling) at specified intervals.
- **Eye Irritation/Corrosion (OECD 405):** The test substance is applied to one eye of an experimental animal. The eye is examined for opacity, redness, and swelling of the conjunctiva at specific time points.

Signaling Pathways in PFAS-Induced Toxicity

Research into the mechanisms of PFAS toxicity has identified the activation of nuclear receptors as a key event. Peroxisome proliferator-activated receptors (PPARs), particularly PPAR α and PPAR γ , are primary targets.^{[6][7][8][9][10][11]} Activation of these receptors can lead to alterations in lipid metabolism, cell proliferation, and other cellular processes, contributing to the observed toxic effects in the liver. Some studies also suggest the involvement of the constitutive androstane receptor (CAR).^{[6][12]}



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PFAS signaling pathway in hepatocytes.

Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and ensure safety.

Engineering Controls

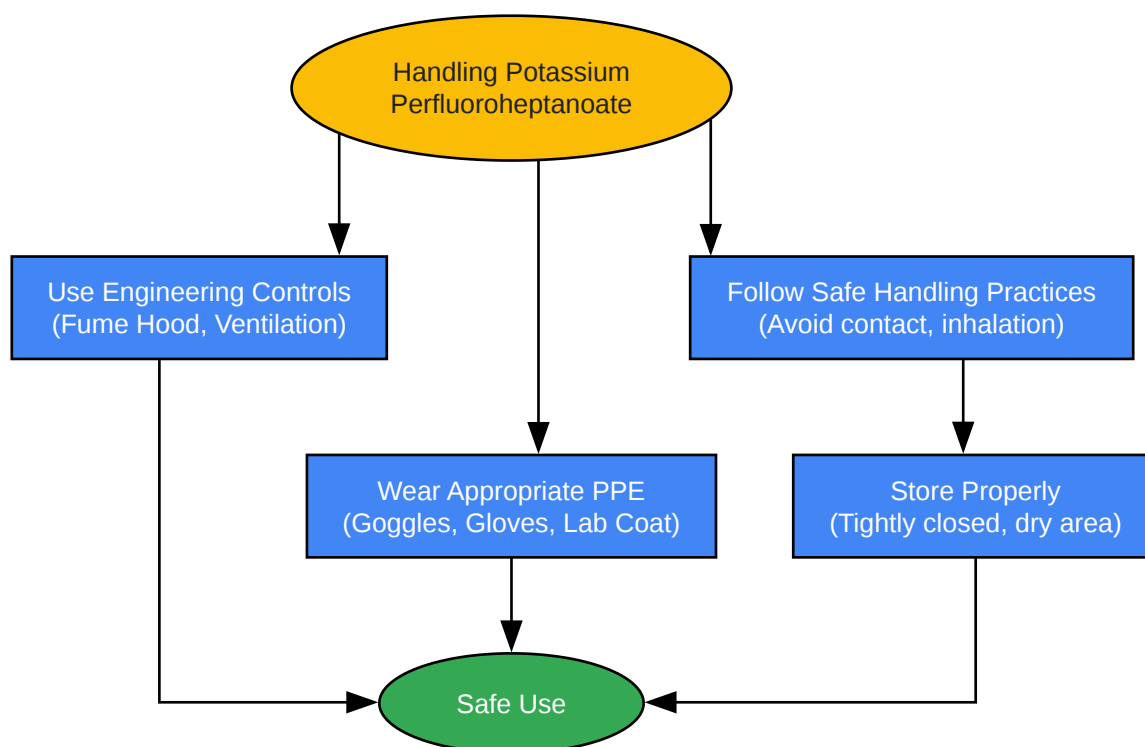
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator with a particulate filter.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.



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Workflow for safe handling procedures.

Storage Conditions

- Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- Keep container tightly sealed.

Emergency Procedures

First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.

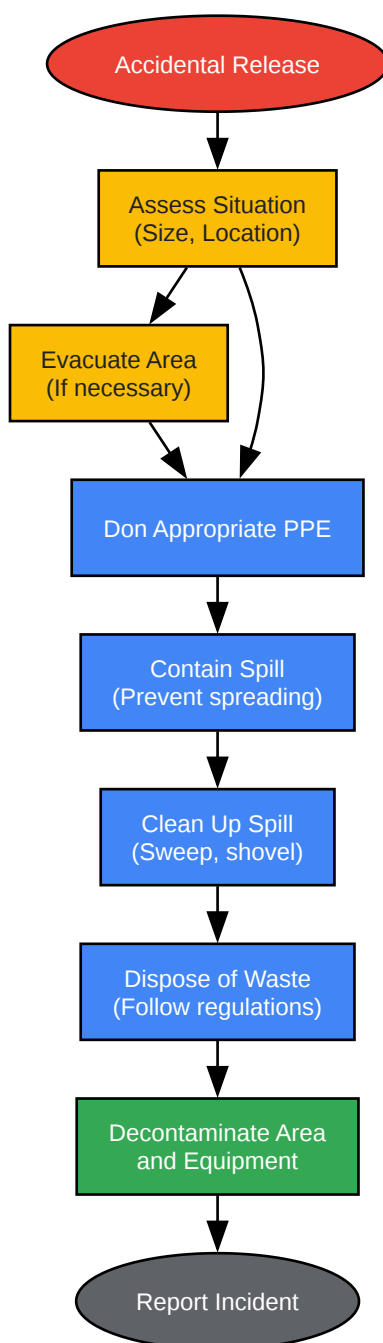
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions, including hydrogen fluoride and carbon oxides.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment. Avoid dust formation and breathing vapors or dust.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Containment and Cleaning: Sweep up and shovel. Keep in suitable, closed containers for disposal.



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Logical flow for emergency spill response.

Environmental Information

Per- and polyfluoroalkyl substances are known for their persistence in the environment. They are resistant to degradation and can bioaccumulate. Care should be taken to prevent their

release into the environment. Dispose of this chemical in accordance with federal, state, and local regulations.

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References

- 1. Potassium perfluoroheptanoate | C7F13KO2 | CID 23677868 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 3. atsdr.cdc.gov [atsdr.cdc.gov]
- 4. 2395-00-8 CAS MSDS (potassium perfluorooctanoate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. healthvermont.gov [healthvermont.gov]
- 6. academic.oup.com [academic.oup.com]
- 7. A structural basis for the activation of peroxisome proliferator-activated receptor gamma (PPAR γ) by perfluorooctanoic acid (PFOA) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. academic.oup.com [academic.oup.com]
- 9. researchgate.net [researchgate.net]
- 10. Activation of mouse and human peroxisome proliferator-activated receptor alpha by perfluoroalkyl acids of different functional groups and chain lengths - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. academic.oup.com [academic.oup.com]
- 12. ovid.com [ovid.com]
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